

# Essential Guide to the Proper Disposal of ML347

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## Compound of Interest

Compound Name: ML347

Cat. No.: B15544788

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For researchers and scientists in the field of drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **ML347**, a potent and selective ALK1 and ALK2 inhibitor. Adherence to these protocols is crucial for laboratory safety and environmental protection.

## Chemical and Physical Properties of ML347

A thorough understanding of the properties of **ML347** is the first step toward safe handling and disposal. Key quantitative data are summarized in the table below for easy reference.

Property	Value	References
Synonyms	LDN 193719	[1][2]
Molecular Formula	C22H16N4O	[2][3]
Molecular Weight	352.39 g/mol	[3]
IC50 Values	ALK1: 46 nM, ALK2: 32 nM	
Solubility	Soluble to 20 mM in DMSO	
Storage	Store at +4°C	
CAS Number	1062368-49-3	

## Hazard Assessment

Safety Data Sheets (SDS) for **ML347** present some conflicting information regarding its hazard classification. While one source indicates it is not a hazardous substance, another classifies it with the following hazards:

- Acute oral toxicity (Category 4)
- Severe skin corrosion and eye damage (Category 1)
- Respiratory and skin sensitization (Category 1)

Given these potential hazards, it is imperative to handle **ML347** as a hazardous chemical. It is also noted as being combustible.

## Step-by-Step Disposal Protocol

The following procedures are based on general best practices for chemical waste disposal and should be adapted to comply with all applicable local, regional, and national regulations.

1. Personal Protective Equipment (PPE): Before handling **ML347**, ensure you are wearing appropriate PPE:

- Safety goggles
- Chemical-resistant gloves
- Lab coat

2. Waste Collection:

- Solid Waste:
  - Collect any solid **ML347** waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a dedicated, clearly labeled hazardous waste container.
  - The container should be made of a material compatible with the chemical and have a secure lid.
- Liquid Waste:

- Solutions containing **ML347** should be collected in a labeled, sealed, and chemical-resistant waste container.
- Do not mix with other incompatible waste streams.
- Empty Containers:
  - Empty containers that held **ML347** should be triple-rinsed with a suitable solvent (e.g., DMSO followed by ethanol or water).
  - The rinsate must be collected and disposed of as hazardous liquid waste. After triple-rinsing, the container can be disposed of according to your institution's guidelines for decontaminated labware.

### 3. Spill Management: In the event of a spill, follow these steps:

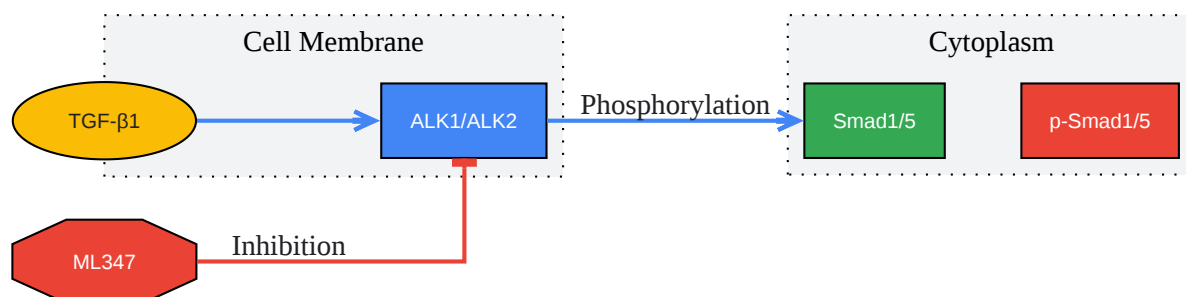
- Evacuate and restrict access to the affected area.
- Wearing appropriate PPE, absorb the spill with an inert material such as dry sand, earth, or a commercial chemical absorbent.
- Carefully collect the absorbed material and place it into a sealed, labeled hazardous waste container.
- Clean the spill area thoroughly.

### 4. Final Disposal:

- All collected **ML347** waste must be disposed of through your institution's designated hazardous waste management program.
- Do not pour **ML347** down the drain. Many specialized research chemicals are not intended for sewer disposal.
- Ensure all waste containers are properly labeled with the chemical name and associated hazards.

## Mechanism of Action: Signaling Pathway

**ML347** functions as a selective inhibitor of ALK1 and ALK2, which in turn blocks the phosphorylation of Smad1/5 by TGF- $\beta$ 1. The diagram below illustrates this signaling pathway.



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Caption: **ML347** inhibits ALK1/ALK2, blocking TGF- $\beta$ 1-mediated Smad1/5 phosphorylation.

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## References

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